Application Notes and Protocols: SEM Analysis of the Panavia TC-Dentin Interface

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Compound of Interest

Compound Name:	*Panavia TC*
CAS No.:	*136959-71-2*
Cat. No.:	*B1179519*

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These application notes provide a detailed guide for the scanning electron microscope (SEM) analysis of the interface between **Panavia TC** dental cement and dentin. The protocols outlined below are compiled from various studies and manufacturer instructions to ensure a comprehensive approach to sample preparation and imaging.

Quantitative Data Summary

The following table summarizes shear bond strength data for various Panavia resin cements to dentin, providing a comparative overview. Please note that direct quantitative data for a product specifically named "**Panavia TC**" is not available in the reviewed literature; the data presented is for Panavia products that come in a "Tooth Color" (TC) shade, such as Panavia F 2.0 and Panavia 21.

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Resin Cement	Substrate	Bond Strength (MPa)	Test Conditions	Source
Panavia 21	Human Dentin	13.4 ± 2.9	24-hour water storage	[1]
Panavia 21	Human Dentin	11.1 ± 2.8	24-hour water storage with thermocycling	[1]
Panavia 21	Human Dentin	14.9 ± 2.6	24-hour water storage	[1]
Panavia 21	Human Dentin	11.3 ± 2.8	24-hour water storage with thermocycling	[1]
Panavia V5	Human Dentin	21	Self-cure mode	[2][3]
Panavia (unspecified)	Human Dentin	2.68 ± 1.45	24-hour	[4]

Experimental Protocols

Panavia F 2.0 TC Application Protocol (Self-Etch Technique)

This protocol is based on the manufacturer's instructions for Panavia F 2.0, a dual-cure, self-etching resin cement containing the MDP monomer.[5][6][7]

Materials:

- Panavia F 2.0 A paste (TC shade)[5][6]
- Panavia F 2.0 B paste[5][6]
- ED Primer II Liquid A and Liquid B[5][6]
- Mixing pad and spatula[5]

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- Disposable brush tips[5]
- Extracted human third molars (or other suitable substrate)
- Dental curing light

Procedure:

- Tooth Preparation: Prepare a flat dentin surface on the extracted tooth by grinding with 600-grit SiC paper under water cooling.
- Primer Preparation: Dispense one drop each of ED Primer II Liquid A and Liquid B onto a mixing dish and mix thoroughly.[8]
- Primer Application: Apply the mixed primer to the prepared dentin surface and leave for 30 seconds.[9]
- Drying: Gently air dry the primed surface.
- Cement Mixing: Dispense equal amounts of Panavia F 2.0 A and B pastes onto a mixing pad and mix for a minimum of 20 seconds.[9]
- Cement Application: Apply the mixed cement to the primed dentin surface.
- Light Curing: Light cure the cement for 20 seconds per surface using a dental curing light. For areas inaccessible to light, the cement will self-cure.[9]
- Storage: Store the bonded specimen in water at 37°C for 24 hours before proceeding with SEM sample preparation.

SEM Sample Preparation Protocol

This protocol outlines the steps for preparing the bonded tooth sample for SEM analysis to visualize the resin-dentin interface.

Materials:

- Bonded tooth specimen

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- Diamond saw
- Silicon carbide papers (600, 800, 1200-grit)
- Diamond pastes (3, 1, 0.25 µm)
- 0.1 M Hydrochloric acid
- 1% Sodium hypochlorite solution
- Ethanol (ascending grades: 50%, 70%, 90%, 100%)
- Hexamethyldisilazane (HMDS)
- Aluminum stubs
- Sputter coater with gold-palladium target

Procedure:

- Sectioning: Section the bonded tooth longitudinally through the center of the restoration using a slow-speed diamond saw under water cooling to expose the resin-dentin interface.
- Polishing: Polish the sectioned surface with a series of waterproof silicon carbide papers (600, 800, and 1200-grit) under running water. Further polish the surface using diamond pastes of decreasing grit size (3, 1, and 0.25 µm).[10]
- Acid Etching and Deproteinization: To reveal the hybrid layer, immerse the polished specimen in 0.1 M hydrochloric acid for 90 seconds, followed by immersion in 1% sodium hypochlorite for 10 minutes.[10]
- Dehydration: Dehydrate the specimen in ascending grades of ethanol (e.g., 50%, 70%, 90% for 15 minutes each, followed by 100% for 30 minutes).[10]
- Drying: Transfer the specimen to HMDS and allow it to air-dry for 10 minutes.[10]
- Mounting: Mount the dried specimen on an aluminum SEM stub with conductive carbon tape.

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- Sputter Coating: Sputter-coat the specimen with a thin layer of gold-palladium (approximately 20 nm) to ensure conductivity.[10]

- SEM Imaging: Observe the prepared specimen under a scanning electron microscope at various magnifications (e.g., 3000x for general interface evaluation and 10,000x for detailed features).[10] It is recommended to use a low-vacuum SEM to minimize crack formation in the samples.[11]

Visualizations

Panavia TC-Dentin Interface Preparation Workflow



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Caption: Experimental workflow for SEM analysis of the **Panavia TC**-dentin interface.

Panavia TC Bonding Mechanism

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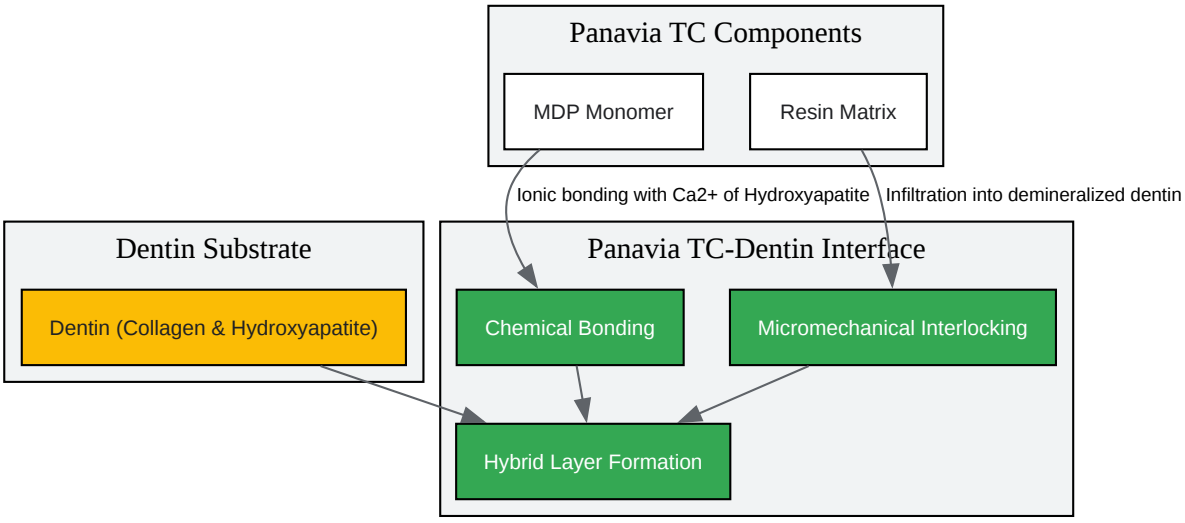

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Caption: Bonding mechanism of **Panavia TC** to dentin.

Note on Signaling Pathways: Based on the conducted literature search, there is no specific information available regarding the modulation of cellular signaling pathways at the **Panavia TC**-dentin interface. Research in this area is limited, and the primary focus of existing studies is on the physicochemical and mechanical aspects of the bond.

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